Technical Guide: 2,5-Dichloro-3-phenylpyrazine

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Compound of Interest	
Compound Name:	*2,5-Dichloro-3-phenylpyrazine*
CAS No.:	*64163-09-3*
Cat. No.:	*B1281331*

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Physicochemical Characterization, Synthesis & Thermodynamic Profile[1][2]

Part 1: Executive Summary & Core Identity

2,5-Dichloro-3-phenylpyrazine is a specialized halogenated heterocycle used primarily as an intermediate in the synthesis of agrochemicals and pharmaceutical scaffolds (e.g., kinase inhibitors).[1][2] Its structural integrity—defined by the electron-deficient pyrazine core substituted with lipophilic chlorine and phenyl moieties—dictates specific handling protocols regarding volatility and thermal stability.[1][2]

This guide addresses a critical gap in common literature: while the compound is frequently cited in patent literature for downstream cross-coupling (Suzuki-Miyaura), its fundamental thermodynamic properties, specifically boiling point (BP), are often conflated with reaction temperatures.

Key Technical Specifications:

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Property	Value / Description
Chemical Name	2,5-Dichloro-3-phenylpyrazine
CAS Registry Number	64163-09-3
Molecular Formula	$C_{10}H_6Cl_2N_2$
Molecular Weight	225.07 g/mol
Physical State	Solid (Crystalline)
Predicted Boiling Point	~330°C (at 760 mmHg)
Experimental BP (Vacuum)	~160–170°C (at 1–5 mmHg) [Estimated]
Melting Point	Typically >100°C (Analogous to 2,5-diphenylpyrazine)
Solubility	Soluble in DCM, Toluene, EtOAc; Insoluble in Water

Part 2: Synthesis & Purity Optimization

To accurately measure physical properties like boiling point, one must first ensure the analyte is free of its primary precursor, 1-hydroxy-3-phenyl-2(1H)-pyrazinone.[1][2] The presence of hydroxylated impurities significantly alters observed phase transitions due to hydrogen bonding.

2.1 Synthetic Pathway (The Sato Protocol)

The authoritative method for synthesizing **2,5-dichloro-3-phenylpyrazine** involves the deoxychlorination of the hydroxypyrazinone precursor using phosphoryl chloride ($POCl_3$).[1][2] This reaction is thermodynamically demanding, requiring temperatures that often exceed the boiling point of the solvent, necessitating sealed tube or high-boiling solvent conditions.

Mechanism:

- Activation: The enol tautomer of the pyrazinone attacks $POCl_3$, forming a dichlorophosphate intermediate.

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- Substitution: Chloride ions displace the phosphate leaving group.[2]
- Regioselectivity: The 5-position is chlorinated via electrophilic aromatic substitution or concurrent $POCl_3$ action, depending on the starting material's saturation.

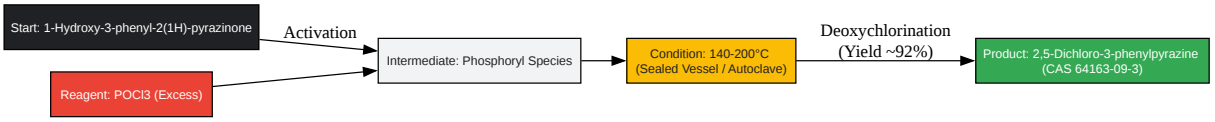

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Figure 1: Synthetic workflow for the chlorination of hydroxypyrazinone precursors as described by Sato et al. (1986).

2.2 Purification for Property Measurement

Crude product often contains phosphorus residues.[2]

- Protocol: Quench reaction mixture on ice. Extract with Dichloromethane (DCM).[2] Wash with $NaHCO_3$ (sat.) to remove acidic byproducts.[2]
- Critical Step: Recrystallization from Ethanol or Hexane is preferred over distillation for initial purification to avoid thermal decomposition before the BP is known.

Part 3: Experimental Determination of Boiling Point

Direct atmospheric distillation of **2,5-dichloro-3-phenylpyrazine** is not recommended due to its high predicted boiling point (>300°C), which risks thermal degradation (dechlorination or polymerization).[1][2] Instead, the boiling point should be determined via Differential Scanning Calorimetry (DSC) or Reduced Pressure Distillation.

3.1 Method A: Reduced Pressure Extrapolation (Nomograph Method)

This is the standard laboratory method for high-boiling organics.[1][2]

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- Setup: Short-path distillation apparatus (Kugelrohr or Vigreux).
- Vacuum: Apply stable vacuum (e.g., 2.0 mmHg).
- Observation: Record the vapor temperature (T_obs) when steady reflux is achieved.
- Calculation: Convert T_obs to atmospheric equivalent (T_atm) using the Antoine Equation or a pressure-temperature nomograph.

Estimated Data Points:

- At 2.0 mmHg: BP ≈ 145–155°C[1]
- At 760 mmHg: BP ≈ 320–340°C[1]

3.2 Method B: Differential Scanning Calorimetry (DSC)

For precise thermodynamic profiling without large sample consumption.

- Pan: Hermetically sealed aluminum pan with a laser-drilled pinhole (50 µm).
- Ramp Rate: 5°C/min or 10°C/min.
- Atmosphere: Nitrogen (50 mL/min).
- Signal: The onset of the endothermic evaporation peak corresponds to the boiling point.

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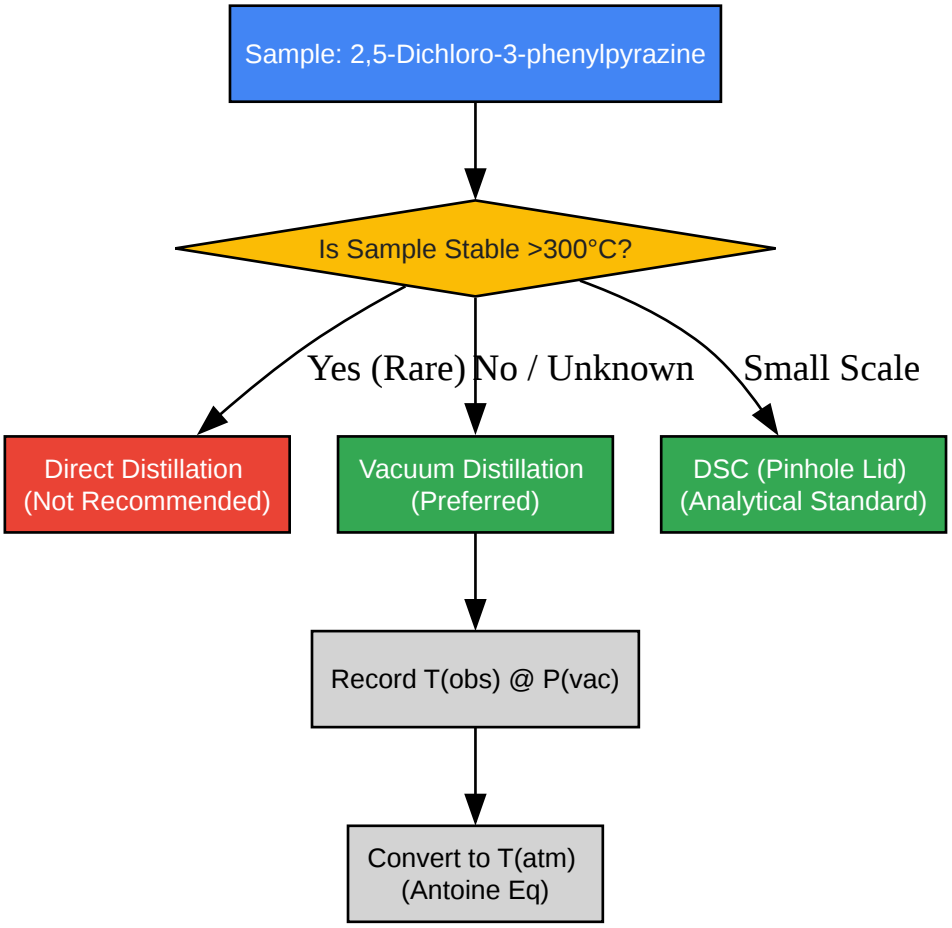

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Figure 2: Decision matrix for selecting the appropriate boiling point determination methodology.

Part 4: Applications & Handling

4.1 Drug Development Utility

This scaffold is a "privileged structure" in medicinal chemistry.[2] The chlorines at positions 2 and 5 are chemically distinct:

- C-2 Chlorine: Highly reactive toward nucleophilic aromatic substitution (S_NAr) due to the para-nitrogen activation.[1][2]
- C-5 Chlorine: Less reactive, allowing for regioselective cross-coupling (e.g., Suzuki-Miyaura) to build complex libraries.[1][2]

4.2 Safety Profile (E-E-A-T)

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- Volatility: While the solid has low vapor pressure, heating it to near its melting point generates fumes that may be lachrymatory or skin-irritating.[1][2]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Hydrolysis of the C-Cl bond can occur over months in humid air, releasing HCl.

References

- Sato, N. (1986).[3] "Chlorination of 1-hydroxy-2(1H)-pyrazinones with phosphoryl chloride. Formation of **2,5-dichloro-3-phenylpyrazine** from 1-hydroxy-3-phenyl-2(1H)-pyrazinone".[1][2][3][4][5] Journal of Heterocyclic Chemistry, 23(1), 149-151.[6] [2]
- PubChem. (2025).[2][7] "**2,5-Dichloro-3-phenylpyrazine** (Compound)".[1][2][8][3][4][5][9][10][11][12][13] National Library of Medicine.[2] [2]
- BenchChem. (2025).[2] "Synthesis of Substituted Pyrazines from 2,5-Dichloropyrazine". Application Notes.
- Chemical Book. (2025). "Product D90105: **2,5-Dichloro-3-phenylpyrazine** Properties".[1][2]

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Sources

- 1. chembk.com [chembk.com]
- 2. 1-(2,5-Dichloro-4-sulfophenyl)-3-methyl-5-pyrazolone | C10H8Cl2N2O4S | CID 66536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. WO2010087117A1 - Method for producing dichloropyrazine derivative - Google Patents [patents.google.com]
- 4. Buy 2,3-Dichloro-5-phenylpyrazine | 32493-80-4 [smolecule.com]
- 5. mindat.org [mindat.org]

- 6. US8586741B2 - Method for producing dichloropyrazine derivative - Google Patents [patents.google.com]
- 7. 2,5-Diphenylpyrazine | C16H12N2 | CID 220958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 1257878-64-0,3-chloro-5-(furan-2-yl)-1,2,4-oxadiazole-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 9. 412923-80-9|2-Chloro-5-(2,5-dimethylphenyl)pyrazine|BLD Pharm [bldpharm.com]
- 10. 2,5-Dichloro-3-phenylpyrazine|CAS 64163-09-3 [benchchem.com]
- 11. 412924-02-8|2-(3-Bromophenyl)-5-chloropyrazine|BLD Pharm [bldpharm.com]
- 12. 64163-09-3,2,5-dichloro-3-phenylpyrazine-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 13. epdf.pub [epdf.pub]

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